

# Technical Data Summary: 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol

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## Compound of Interest

Compound Name: 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol

Cat. No.: B181489

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This guide provides the core physicochemical properties of **6-Methoxy-2-(trifluoromethyl)quinolin-4-ol**, a fluorinated quinoline derivative relevant in medicinal chemistry and drug development. The primary focus is the determination and presentation of its molecular weight.

## Physicochemical Data

The key quantitative data for **6-Methoxy-2-(trifluoromethyl)quinolin-4-ol** are summarized below. These values are derived from its molecular formula.

| Property          | Value   | Source  |
|-------------------|---|---|
| IUPAC Name        | 6-methoxy-2-(trifluoromethyl)-1H-quinolin-4-one               | <a href="#">[1]</a>   |
| Molecular Formula | C <sub>11</sub> H <sub>8</sub> F <sub>3</sub> NO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 243.18 g/mol  | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| CAS Number        | 1701-21-9   | <a href="#">[1]</a> <a href="#">[2]</a>                     |

## Experimental Protocols

Determination of Molecular Weight

The molecular weight of a compound is a fundamental property calculated based on its molecular formula, which is determined through methods such as mass spectrometry and elemental analysis.

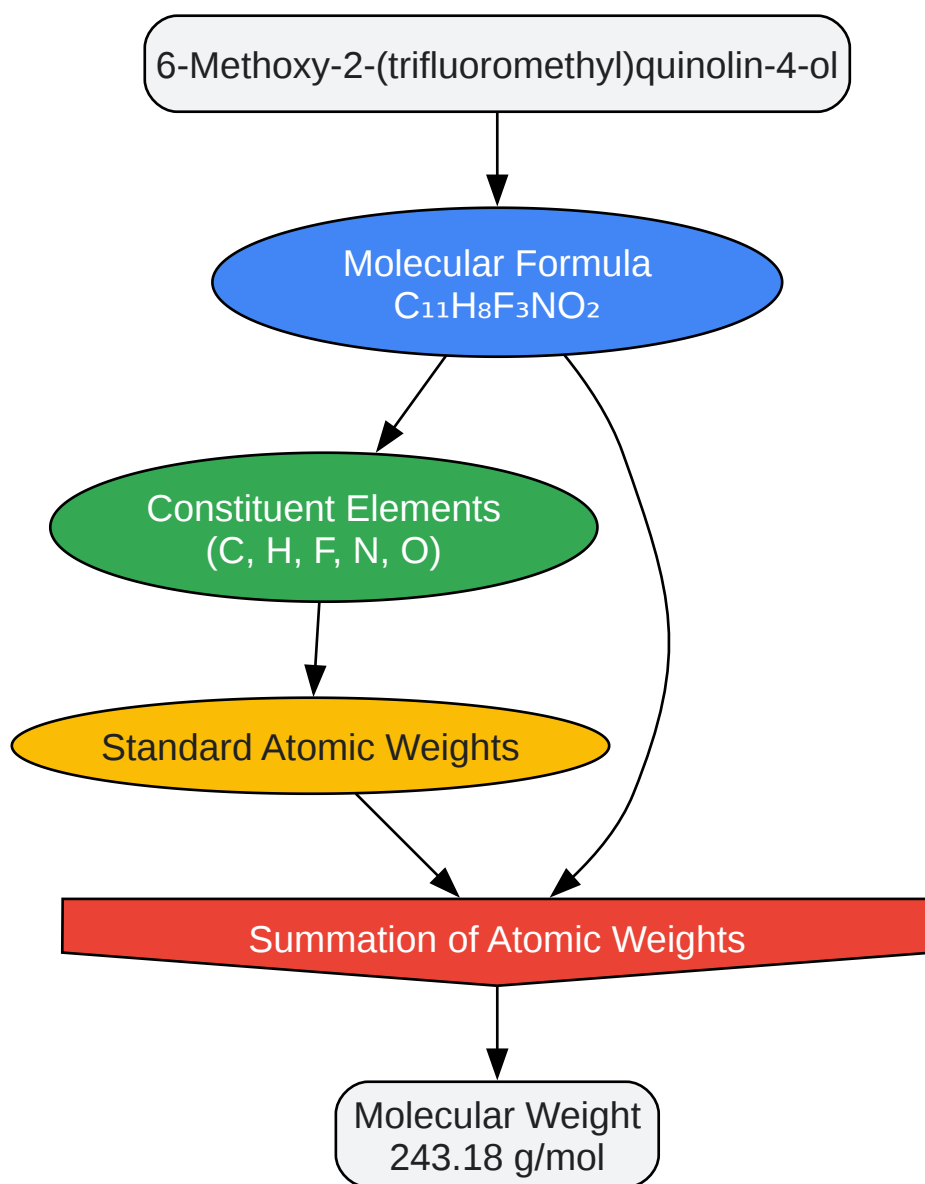
Methodology:

- Establish Molecular Formula: The molecular formula,  $C_{11}H_8F_3NO_2$ , is confirmed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Identify Atomic Weights: The standard atomic weights of the constituent elements are used:
  - Carbon (C):  $\sim 12.011$  u
  - Hydrogen (H):  $\sim 1.008$  u
  - Fluorine (F):  $\sim 18.998$  u
  - Nitrogen (N):  $\sim 14.007$  u
  - Oxygen (O):  $\sim 15.999$  u
- Calculation: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
  - $(11 \times 12.011) + (8 \times 1.008) + (3 \times 18.998) + (1 \times 14.007) + (2 \times 15.999) = 243.18$  g/mol

This calculated value is consistent with figures published in chemical databases.[\[1\]](#)[\[3\]](#)

## Visualizations

The following diagram illustrates the logical workflow for determining the molecular weight from the compound's molecular formula.



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Caption: Workflow for Molecular Weight Calculation.

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## References

- 1. 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol | C11H8F3NO2 | CID 278878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol [myskinrecipes.com]
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